

Physicochemical Properties of 2-Acetylamino-5-bromo-3-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetylamino-5-bromo-3-methylpyridine

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This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **2-Acetylamino-5-bromo-3-methylpyridine**, a heterocyclic compound of interest in pharmaceutical and agrochemical research. This document summarizes key data in a structured format, details a relevant experimental protocol, and includes a visual representation of the synthetic workflow.

Core Physicochemical Data

The following table summarizes the available and predicted physicochemical properties of **2-Acetylamino-5-bromo-3-methylpyridine**. Experimental values are cited where available.

Property	Value	Source
IUPAC Name	N-(5-bromo-3-methylpyridin-2-yl)acetamide	N/A
Synonyms	2-Acetylamino-5-bromo-3-methylpyridine, N-(5-bromo-3-methyl-2-pyridinyl)acetamide	[1]
CAS Number	142404-81-7	[1]
Molecular Formula	C ₈ H ₉ BrN ₂ O	[1]
Molecular Weight	229.07 g/mol	[1]
Appearance	Solid	[1]
Melting Point	256 °C	[2]
Boiling Point	356.3 ± 25.0 °C (Predicted)	N/A
Solubility	Soluble in acetonitrile and 1,4-dioxane/water mixtures. Precipitates from aqueous solutions.	[2]
pKa	3.5 ± 0.1 (Predicted)	N/A
logP	1.8 ± 0.3 (Predicted)	N/A

Experimental Protocols

Synthesis of N-(5-bromo-3-methylpyridin-2-yl)acetamide

A detailed protocol for the synthesis of the title compound has been reported and is summarized below.[2]

Materials:

- 5-bromo-2-methylpyridin-3-amine
- Acetic anhydride

- Acetonitrile
- Sulfuric acid (96%)
- Deionized water

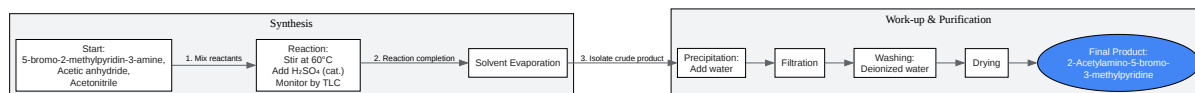
Procedure:

- Under a nitrogen atmosphere, a solution of 5-bromo-2-methylpyridin-3-amine (2 g) and acetic anhydride (1.95 g) in acetonitrile (20 mL) is prepared in a suitable reaction vessel.
- A few drops of 96% sulfuric acid are added to the stirred solution at 60 °C.
- The reaction mixture is stirred for 30 minutes, with the progress monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is evaporated to remove the solvent and allowed to cool to room temperature.
- Water is added dropwise to the cooled residue to induce precipitation of the product.
- The mixture is stirred for approximately one hour at room temperature.
- The solid product is collected by filtration.
- The impure solid is washed with deionized water and subsequently dried in an oven.

This synthetic route provides a reliable method for obtaining N-(5-bromo-3-methylpyridin-2-yl)acetamide with a reported yield of 85%.^[2]

Visualizing the Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2-Acetylamino-5-bromo-3-methylpyridine**.



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Caption: Synthetic workflow for **2-Acetylamino-5-bromo-3-methylpyridine**.

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References

- 1. N-(5-Bromo-3-methylpyridin-2-yl)acetamide | CymitQuimica [cymitquimica.com]
- 2. mdpi.com [mdpi.com]
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